

Application Notes and Protocol for Anticoagulation of Bovine Blood with CPD

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Compound of Interest

Compound Name: Citrate phosphate dextrose

Cat. No.: B1221302

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Introduction

The collection and preservation of whole blood are critical for a wide range of research, diagnostic, and drug development applications. Proper anticoagulation is essential to prevent the coagulation cascade and to maintain the viability and physiological properties of blood cells during storage. Citrate-Phosphate-Dextrose (CPD) and its adenine-supplemented variant, CPDA-1, are widely used and effective anticoagulant-preservative solutions. This document provides a detailed protocol for the anticoagulation of bovine blood using CPD, along with data on the expected changes in hematological parameters during storage.

The components of CPD solution each serve a specific function in preserving the integrity of the collected blood.[1] Citrate acts as the primary anticoagulant by chelating calcium ions, which are essential cofactors in the coagulation cascade.[2] Dextrose serves as an energy source for red blood cells, supporting their metabolic activity during storage.[1] Phosphate acts as a buffer to maintain the pH of the blood.[1] In CPDA-1 solutions, the addition of adenine helps to maintain adenosine triphosphate (ATP) levels, which further extends the viability of red blood cells.[1]

Quantitative Data Summary

Composition of Anticoagulant Solutions

The following tables summarize the composition of standard CPD and CPDA-1 solutions.

Table 1: Composition of CPD Solution

Component	Concentration (for 63 mL of solution to anticoagulate 450 mL of blood)	Molarity (Approx.)
Sodium Citrate (dihydrate), USP	1.66 g	90 mM
Dextrose (monohydrate), USP	1.61 g	142 mM
Citric Acid (anhydrous), USP	188 mg	17 mM
Monobasic Sodium Phosphate (monohydrate), USP	140 mg	18.5 mM

Source:[3][4]

Table 2: Composition of CPDA-1 Solution

Component	Function
Trisodium Citrate	Anticoagulant (chelates Ca²⁺)
Citric Acid	Anticoagulant, pH balance
Dextrose	Red Blood Cell energy source
Monobasic Sodium Phosphate	pH Buffer
Adenine	Supports ATP synthesis for red blood cell viability

Source:[1][2]

Hematological Parameter Stability in Stored Bovine Blood (CPDA-1)

The following table summarizes the expected changes in key hematological parameters of bovine blood collected in CPDA-1 and stored at 2-6°C.

Table 3: Hematological Changes in Bovine Blood Stored in CPDA-1

Storage Day	Red Blood Cell (RBC) Count	White Blood Cell (WBC) Count	Platelet Count	Packed Cell Volume (PCV) / Hematocrit (HCT)	Hemoglobin (Hb)
0	Stable	Stable	Stable	Stable	Stable
7	Stable	Significant Drop	Significant Drop	Stable	Stable
14	Stable	Significant Drop	Significant Drop	Stable	Stable
21	Stable	Significant Drop	Significant Drop	May begin to change	Stable
28	Stable	Significant Drop	Significant Drop	May begin to change	May begin to drop
35	Stable	Significant Drop	Significant Drop	Significant Change	Significant Change
42	Decreases	Significant Drop	Significant Drop	Significant Change	Significant Change

Source:[5][6][7] Note: The stability of bovine red blood cells is noted to be robust for up to 30 days, with hemolysis being less of an issue compared to porcine blood under similar storage conditions.[6][8] Platelet counts, however, decrease significantly after the first week of storage. [5]

Experimental Protocols

Materials and Reagents

- Sterile blood collection bags containing CPD or CPDA-1 solution (e.g., 450 mL bags with 63 mL of anticoagulant).
- Alternatively, sterile evacuated blood collection tubes with CPD or a sterile syringe and a separate sterile container with the appropriate volume of CPD solution.
- 16- to 18-gauge needles.
- Electric clippers (optional).
- Antiseptic solution (e.g., 70% ethanol, povidone-iodine).
- Sterile gauze.
- Animal restraint equipment (e.g., squeeze chute, halter).
- Refrigerated storage unit (2-8°C).
- Personal protective equipment (gloves, lab coat).

Blood Collection Procedure (Jugular Vein)

- **Animal Restraint:** Securely restrain the bovine in a squeeze chute and use a halter to position the head to expose the jugular vein.[9]
- **Site Preparation:** If necessary, clip the hair over the jugular groove. Clean the venipuncture site with antiseptic gauze to remove any dirt and debris.[9]
- **Vein Visualization:** Apply pressure at the base of the jugular groove to distend the vein, making it more visible and palpable.[9]
- **Venipuncture:**
 - **Using a Collection Bag:** Uncap the sterile needle attached to the blood collection bag. Insert the needle, bevel up, at a 20-30 degree angle into the jugular vein.[9]
 - **Using a Syringe:** Attach the needle to a sterile syringe. After insertion into the vein, gently pull back the plunger to aspirate blood.

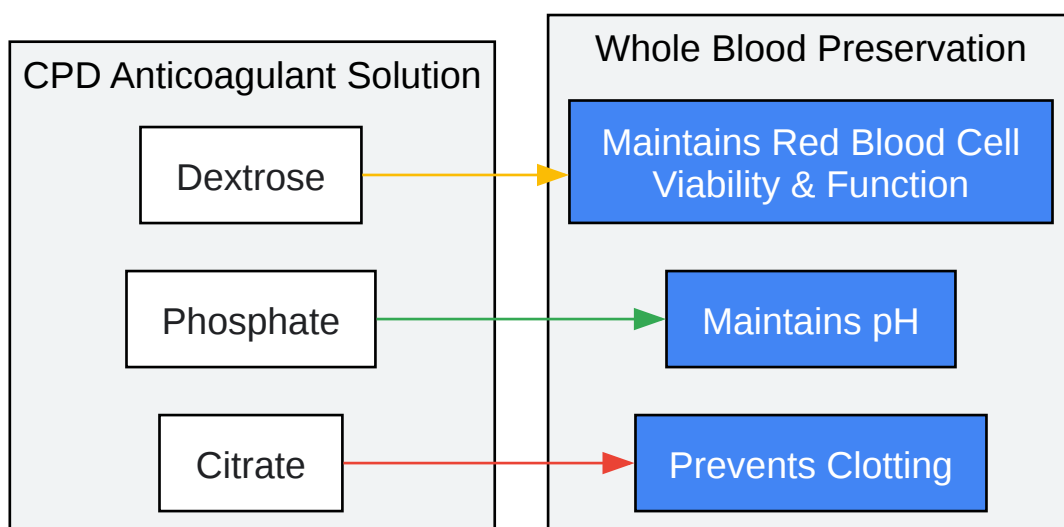
- Blood Collection and Mixing:
 - Allow the blood to flow into the collection bag or syringe. The recommended ratio is approximately 1 part CPD solution to 7 parts whole blood.[2][6] For a standard 450 mL collection, the bag will contain 63 mL of anticoagulant.[4]
 - During collection, gently agitate the bag or container to ensure thorough mixing of the blood with the anticoagulant.[4] This is crucial to prevent clot formation.
- Completion of Collection: Once the desired volume of blood is collected, release the pressure on the vein. Remove the needle and immediately apply firm pressure to the venipuncture site with sterile gauze for 30-60 seconds to ensure hemostasis.[9]
- Post-Collection Handling:
 - If using a collection bag, strip the blood from the donor tubing into the bag and mix well.[4]
 - If using a syringe, gently transfer the blood into a sterile container with the correct volume of CPD and mix by gentle inversion.

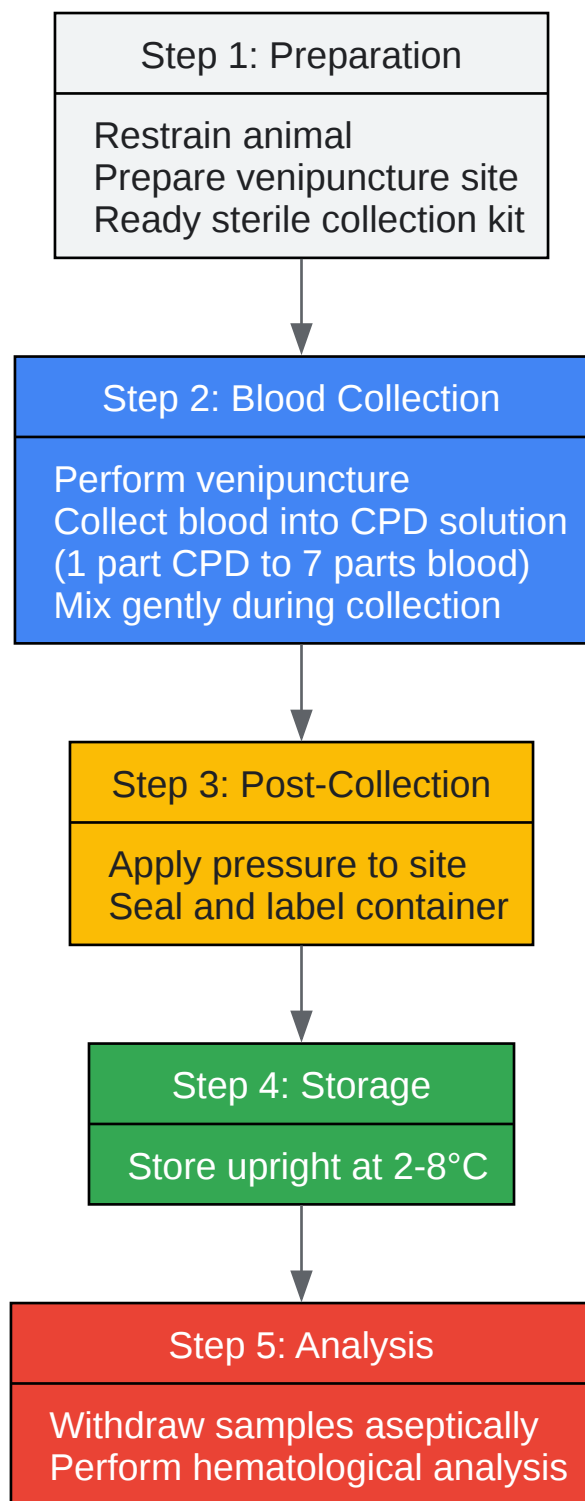
Blood Storage

- Labeling: Clearly label the blood container with the animal ID, date of collection, and any other relevant information.
- Storage Temperature: Store the anticoagulated blood upright in a refrigerator at a temperature between 2°C and 8°C (4°C is common).[5][10] Do not freeze the whole blood.
- Monitoring: If stored for extended periods, visually inspect the blood for signs of hemolysis (reddening of the plasma) or contamination before use.

Visualizations

Logical Relationship of CPD Components





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